

Technical Support Center:

Tetramethylammonium Siloxanolate Safety

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Compound of Interest

Compound Name: *Tetramethylammonium
siloxanolate*

Cat. No.: *B13829826*

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **Tetramethylammonium siloxanolate** (CAS: 68440-88-0).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **Tetramethylammonium siloxanolate**?

A1: **Tetramethylammonium siloxanolate** is a hazardous substance with multiple risks. It is classified as a combustible liquid. Health hazards are significant; it is fatal if it comes into contact with the skin, is harmful if swallowed, and causes severe skin burns and serious eye damage. Furthermore, it can cause damage to organs through both single and prolonged or repeated exposure and is harmful to aquatic life with long-lasting effects.

Q2: What immediate first aid measures should be taken in case of exposure?

A2: In any case of exposure, it is crucial to seek immediate medical advice.

- After Inhalation: Move the victim to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical advice.
- After Skin Contact: This is a critical exposure route. Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water and get immediate medical

attention.

- After Eye Contact: Immediately flush the eyes with water for at least 15 minutes. If contact lenses are present and easy to remove, do so. Continue rinsing and get immediate medical attention.
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person and seek medical attention.

Q3: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A3: A comprehensive PPE setup is required. Emergency eyewash fountains and safety showers must be available in the immediate vicinity of any potential exposure.

- Hand Protection: Neoprene or nitrile rubber gloves are recommended.
- Eye Protection: Chemical goggles or a face shield must be worn. Contact lenses should not be worn when handling this chemical.
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified combination organic vapor-amine gas (brown cartridge) respirator is recommended.

Q4: What are the proper storage conditions for **Tetramethylammonium siloxanolate**?

A4: **Tetramethylammonium siloxanolate** should be stored with specific precautions. Keep the container tightly closed and store it in a cool place. It is recommended to store it under dry nitrogen or argon in sealed containers. The storage area should be locked.

Q5: Which substances are incompatible with **Tetramethylammonium siloxanolate**?

A5: Avoid contact with acids, alcohols, carbon dioxide, esters, halogens, ketones, moist air, and water. This substance can decompose upon exposure to water or atmospheric moisture.

Q6: What is the correct procedure for a small spill?

A6: In the event of a spill, first, remove all ignition sources and evacuate unnecessary personnel. Use non-sparking tools for cleanup. The spill should be contained with dikes or absorbents to prevent it from entering sewers or streams. Collect the spill using an absorbent material and place it into an appropriate container for disposal. The cleanup crew must be equipped with proper personal protective equipment.

Q7: What are the fire hazards, and how should a fire be extinguished?

A7: This substance is a combustible liquid. In case of fire, irritating fumes and caustic vapors may be generated. Use foam, carbon dioxide, or dry chemical extinguishers. Do not use straight streams of water. Firefighters must wear proper protective equipment, including respiratory protection, and avoid all contact with the substance.

Hazard Data Summary

The following table summarizes the GHS (Globally Harmonized System) classification for **Tetramethylammonium siloxanolate**.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227 - Combustible liquid
Acute toxicity (Oral)	Category 4	H302 - Harmful if swallowed
Acute toxicity (Dermal)	Category 2	H310 - Fatal in contact with skin
Skin corrosion/irritation	Category 1B	H314 - Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318 - Causes serious eye damage
Specific target organ toxicity (single exposure)	Category 1	H370 - Causes damage to organs

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